

# Comparison of PTA-SCC Resistant Stainless Steels

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Tetrathionic acid

CAS No.: 13760-29-7

Cat. No.: S571748

[Get Quote](#)

Grade	Key Characteristics	Chemical Composition (Key Elements)	Applicable Standard (ASTM/ASME)	Reported PTA-SCC Resistance
<b>NEXAGE 317AP</b>	Resistance to weld and stress relief cracking; naphthenic acid corrosion resistance [1]	17Cr-14Ni-3Mo-0.3Nb-N [1]	S31740 (ASME CC3038) [1]	Yes [1]
<b>347AP</b>	Resistance to weld and stress relief cracking [1]	18Cr-10Ni-0.3Nb-Extra low C [1]	S34751 [1]	Yes [1]
<b>NEXAGE 347AIPha</b>	High-temperature strength; resistance to weld and stress relief cracking [1]	18Cr-11Ni-3Cu-Mo-Nb-B-N-Extra low C [1]	S34752 (ASME CC2984) [1]	Yes [1]

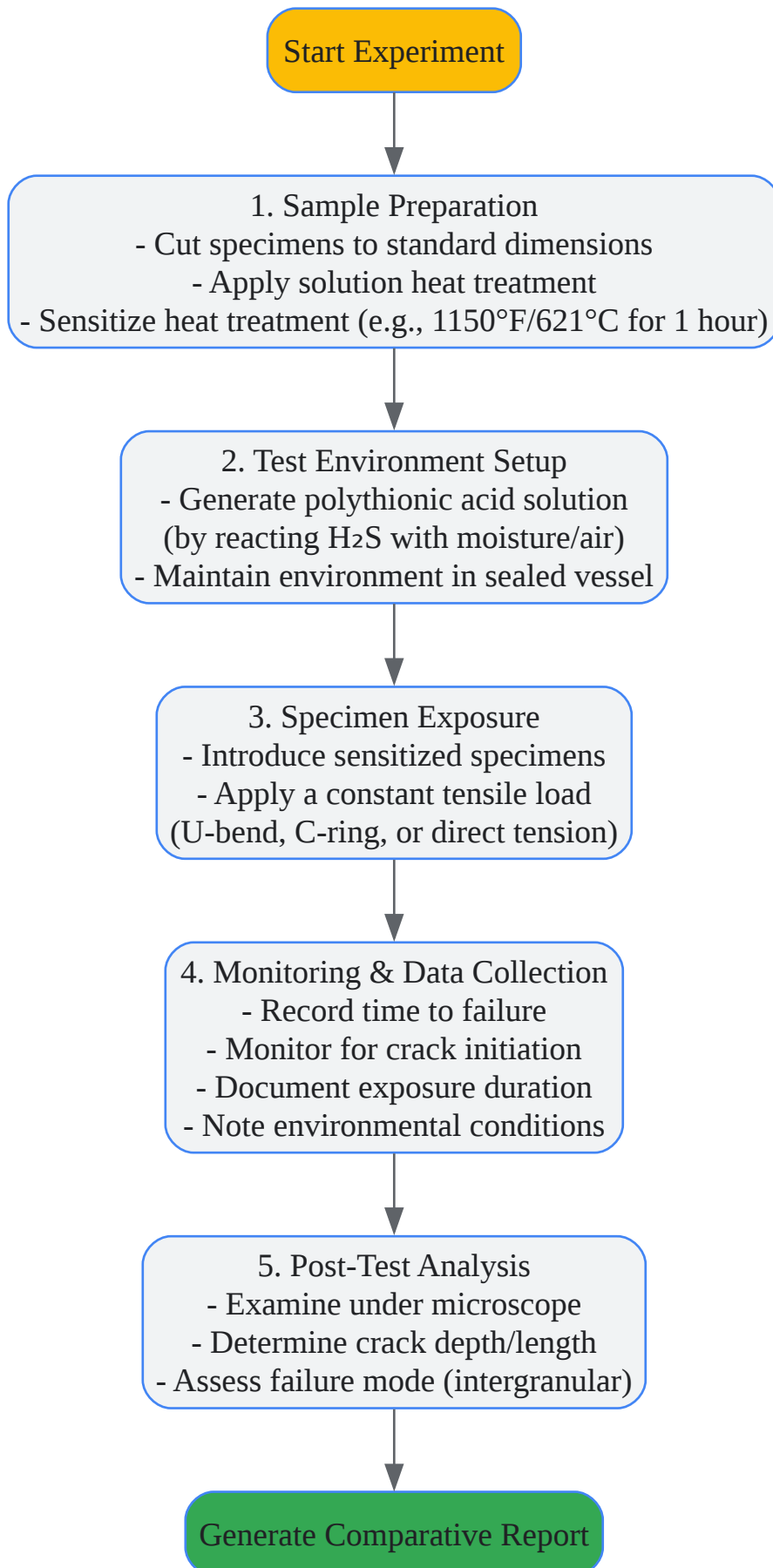
## Understanding PTA-SCC and Material Solutions

Polythionic Acid Stress Corrosion Cracking (PTA-SCC) is a form of intergranular attack that can occur in sensitized austenitic stainless steels when exposed to polythionic acids, which form in environments where sulfur compounds and moisture are present [2].

- **The Sensitization Problem:** Standard austenitic stainless steels like **304H** can become "sensitized" when heated in a critical temperature range (approximately **800–1500°F / 427–816°C**). During this exposure, chromium carbides precipitate along the grain boundaries, depleting the surrounding matrix of chromium and making it susceptible to intergranular corrosion and cracking [2].
- **The Stabilized Solution:** Alloys like those in the **347 family** are "stabilized" through the addition of **niobium (also known as columbium)**. Niobium has a stronger affinity for carbon than chromium. It forms stable niobium carbides, which prevents chromium depletion and thereby confers **resistance to intergranular corrosion and PTA-SCC** [1] [2]. The "extra low carbon" content in modern variants like 347AP further enhances this resistance by reducing the amount of carbon available to form harmful carbides [1].

## Suggested Experimental Protocol

To experimentally compare the PTA-SCC resistance of different alloys, the following standard test method is commonly used. You can adapt this protocol for comparing Type 347LN and Type 304H.



Click to download full resolution via product page

## Standard Test Method for PTA-SCC Resistance [2]

- **Objective:** To evaluate the susceptibility of sensitized stainless steels to cracking in a polythionic acid environment.
- **1. Sample Preparation:**
  - Prepare specimens from the alloys to be tested (e.g., Type 347LN, Type 304H).
  - **Sensitization Heat Treatment:** Crucially, expose the specimens to a temperature within the sensitization range (e.g., **1150°F / 621°C for 1 hour**) and then air-cool. This step intentionally creates the condition that promotes susceptibility.
- **2. Test Environment:**
  - Generate a polythionic acid environment. This is often done in a lab by creating an atmosphere containing **H<sub>2</sub>S and moisture**.
- **3. Testing:**
  - Place the sensitized specimens in the test environment. Stressed specimens (e.g., U-bend or C-ring) are typically used to accelerate cracking.
- **4. Evaluation:**
  - After a predetermined exposure time, remove the specimens.
  - Examine them, typically under a microscope, for evidence of **intergranular cracking**.
  - The time to failure or the extent of cracking is used as a measure of resistance.

## Interpretation Guidance and Future Research

- **Interpreting the Available Data:** The presence of niobium stabilization in 347LN suggests inherent PTA-SCC resistance. Type 304H, lacking stabilization and with higher carbon content, is inherently susceptible after sensitization. A direct comparative experiment would quantify their performance difference.
- **Future Research Directions:** You could design a study focusing on the **threshold conditions** (e.g., minimum sensitization time, critical stress level, or environmental concentration) under which Type 347LN maintains its resistance compared to Type 304H. Investigating the performance of their weldments would also be highly valuable for industrial applications.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Basic Page [tubular.nipponsteel.com]
2. 347/347H Stainless Steel Plate – High-Temperature... | Sandmeyer Steel [sandmeyersteel.com]

To cite this document: Smolecule. [Comparison of PTA-SCC Resistant Stainless Steels]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b571748#type-347ln-vs-type-304h-pta-scc-resistance>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)